

# Essential Safety and Operational Guide for Handling BMS-777607

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## Compound of Interest

Compound Name: BMS 777607

Cat. No.: B3026968

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with BMS-777607, a potent c-Met, Axl, Ron, and Tyro3 kinase inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

## Hazard Identification and Classification

BMS-777607 is classified with the following hazards according to the Globally Harmonized System (GHS).<sup>[1][2]</sup>

Hazard Statement	GHS Classification	Pictogram	Signal Word
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	GHS07	Warning
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	GHS07	Warning
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	GHS07	Warning
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	GHS07	Warning

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling BMS-777607 to minimize exposure risk. The required level of PPE can vary depending on the specific task being performed.

Task	Required Personal Protective Equipment
Handling solid (powder) form	<ul style="list-style-type: none"><li>- Gloves: Two pairs of chemotherapy-rated, powder-free nitrile gloves.</li><li>- Gown: Disposable, back-closing gown resistant to hazardous drugs.</li><li>- Eye Protection: Safety goggles with side shields or a full-face shield.</li><li>- Respiratory Protection: An N95 respirator is recommended, especially when weighing or transferring powder, to prevent inhalation of aerosolized particles.[3]</li></ul>
Preparing stock solutions	<ul style="list-style-type: none"><li>- Gloves: Two pairs of chemotherapy-rated, powder-free nitrile gloves.</li><li>- Gown: Disposable, back-closing gown resistant to hazardous drugs.</li><li>- Eye Protection: Safety goggles with side shields. A face shield is recommended if there is a splash hazard.</li><li>- Ventilation: All work should be performed in a certified chemical fume hood or a Class II Biosafety Cabinet to avoid inhalation of vapors or aerosols.[4]</li></ul>
Administering to cell cultures or animals	<ul style="list-style-type: none"><li>- Gloves: A single pair of chemotherapy-rated, powder-free nitrile gloves.</li><li>- Gown: A standard laboratory coat.</li><li>- Eye Protection: Safety glasses with side shields.</li></ul>
Handling waste and disposal	<ul style="list-style-type: none"><li>- Gloves: Two pairs of chemotherapy-rated, powder-free nitrile gloves.</li><li>- Gown: Disposable, back-closing gown resistant to hazardous drugs.</li><li>- Eye Protection: Safety goggles with side shields.</li></ul>

## Operational Procedures for Safe Handling

The following step-by-step guidance outlines the essential procedures for safely handling BMS-777607 from receipt to disposal.

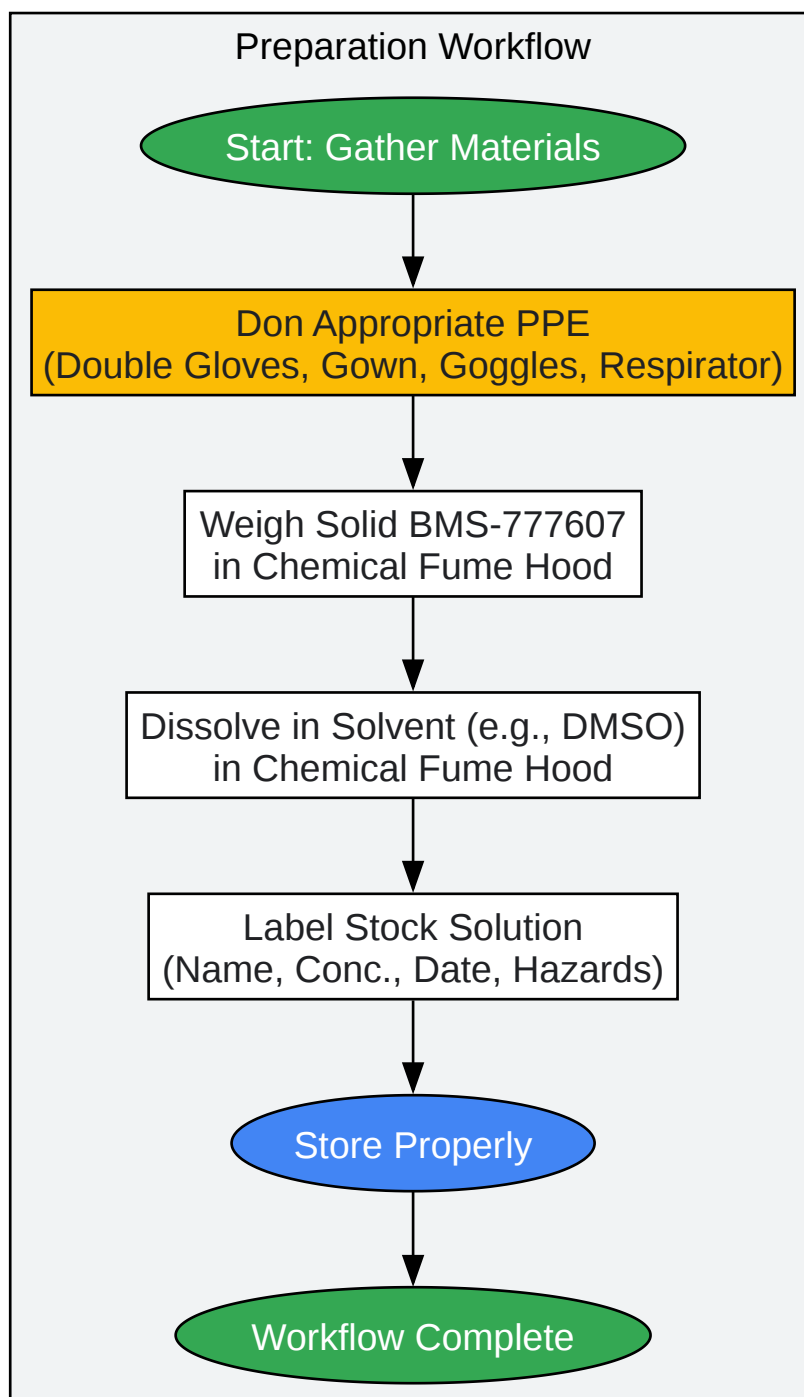
## Preparation and Weighing of Solid Compound

- **Designated Area:** All handling of solid BMS-777607 should occur in a designated area, such as a chemical fume hood or a powder containment hood, to prevent contamination of the general laboratory space.
- **Don PPE:** Before handling, put on all required PPE as specified in the table above for handling the solid form.
- **Weighing:** Use a calibrated analytical balance within the containment area. Handle the compound gently to avoid creating dust.
- **Cleaning:** After weighing, decontaminate the balance and surrounding surfaces with an appropriate solvent (e.g., alcohol) to remove any residual powder.[\[1\]](#)[\[4\]](#)

## Preparation of Stock Solutions

BMS-777607 is soluble in DMSO.[\[5\]](#)

- **Solvent Handling:** All procedures involving the use of solvents should be performed in a chemical fume hood.
- **Dissolving:** Add the solvent to the weighed BMS-777607 powder in a sealed container. Close the container tightly and mix by vortexing or sonicating until the compound is fully dissolved.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.



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Caption: Workflow for the safe preparation of BMS-777607 stock solutions.

## Storage

Proper storage is essential to maintain the stability of the compound and prevent accidental exposure.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	
Data sourced from MedChemExpress Safety Data Sheet. <a href="#">[4]</a>		

All containers should be tightly sealed and stored in a locked, designated area away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[4\]](#)

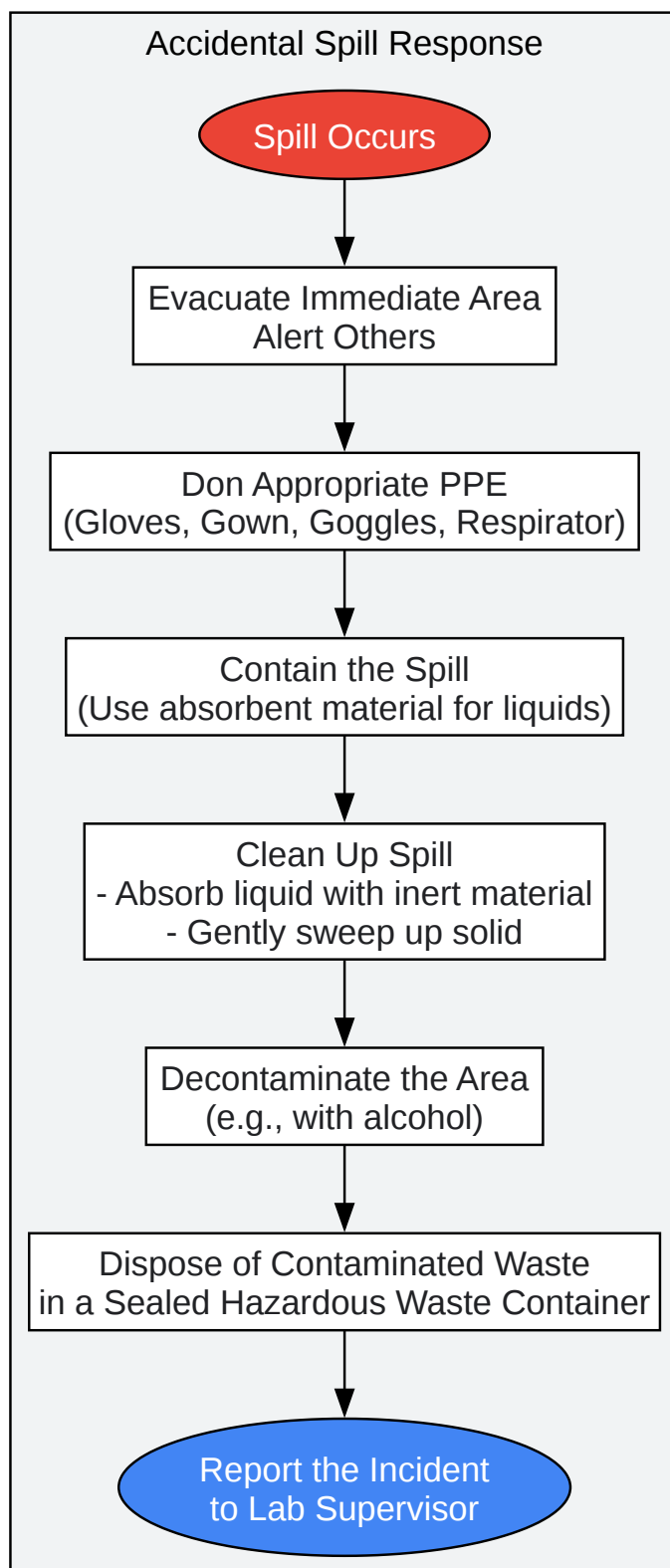
## Emergency Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill.

## Accidental Exposure

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[4]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[4]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[4]</a>

## Accidental Spill



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Caption: Step-by-step procedure for responding to a BMS-777607 spill.



## Disposal Plan

All waste contaminated with BMS-777607 must be treated as hazardous waste.

- **Waste Segregation:** Collect all contaminated materials, including empty vials, pipette tips, gloves, gowns, and absorbent materials, in a dedicated, clearly labeled hazardous waste container.
- **Container Sealing:** The hazardous waste container must be sealed to prevent leakage.
- **Disposal:** Dispose of the waste in accordance with all local, state, and federal regulations for chemical waste.<sup>[1][4]</sup> Do not dispose of BMS-777607 down the drain or in the regular trash.<sup>[1][4]</sup>

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